

Application Notes and Protocols for SNAP 94847 Hydrochloride in Cell Culture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SNAP 94847 hydrochloride

Cat. No.: B1399140

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

SNAP 94847 hydrochloride is a potent and selective antagonist of the Melanin-Concentrating Hormone Receptor 1 (MCHR1).[1][2] MCHR1 is a G protein-coupled receptor (GPCR) primarily expressed in the brain, playing a crucial role in regulating energy homeostasis, mood, and appetite.[3][4] As an MCHR1 antagonist, **SNAP 94847 hydrochloride** is a valuable tool for investigating the physiological and pathological roles of the MCH system and for potential therapeutic development in areas such as obesity, anxiety, and depression.[3] This document provides detailed protocols for the proper dissolution and application of **SNAP 94847 hydrochloride** in cell culture experiments.

Chemical Properties and Solubility

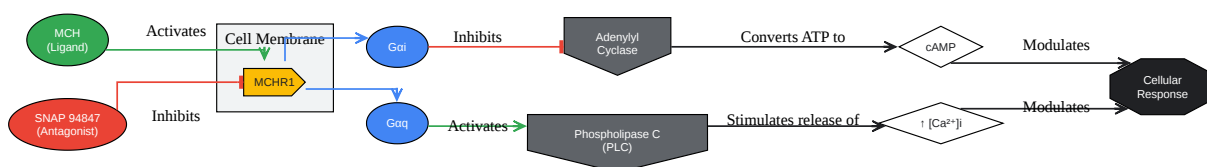
Proper dissolution is critical for accurate and reproducible results in cell-based assays. **SNAP 94847 hydrochloride** is readily soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol.[2] It is important to note that the salt form, hydrochloride, generally offers enhanced water solubility and stability compared to its free base form.

Quantitative Data Summary

| Property | Value | Source |
|------------------------------------|--|--------|
| Molecular Weight | 515.03 g/mol | [2] |
| Molecular Formula | C ₂₉ H ₃₂ F ₂ N ₂ O ₂ · HCl | [2] |
| Purity | ≥98% (HPLC) | [2] |
| Solubility in DMSO | Soluble to 100 mM (51.5 mg/mL) | [2] |
| Solubility in Ethanol | Soluble to 100 mM (51.5 mg/mL) | [2] |
| Binding Affinity (K _i) | 2.2 nM for MCHR1 | [1][4] |
| Binding Affinity (K _d) | 530 pM for MCHR1 | [1][2] |
| Storage (Powder) | Desiccate at room temperature | [2] |
| Storage (Stock Solution) | -20°C for up to 1 month, -80°C for up to 6 months | [1] |

MCHR1 Signaling Pathway

SNAP 94847 hydrochloride exerts its effects by blocking the binding of the endogenous ligand, melanin-concentrating hormone (MCH), to MCHR1. MCHR1 activation initiates intracellular signaling cascades through coupling to G proteins, primarily of the G_i and G_o families. This leads to the inhibition of adenylyl cyclase, resulting in decreased cyclic AMP (cAMP) levels, and the activation of phospholipase C, which increases intracellular calcium concentrations. These signaling events ultimately modulate cellular functions.



[Click to download full resolution via product page](#)

Caption: MCHR1 signaling pathway and the inhibitory action of SNAP 94847.

Experimental Protocols

1. Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a concentrated stock solution of **SNAP 94847 hydrochloride** in DMSO.

Materials:

- **SNAP 94847 hydrochloride** (MW: 515.03 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated pipette and sterile tips

Procedure:

- **Weighing the Compound:** Accurately weigh out the desired amount of **SNAP 94847 hydrochloride**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.15 mg.
- **Dissolution:** Add the appropriate volume of DMSO to the weighed compound. For 5.15 mg, add 1 mL of DMSO to achieve a 10 mM concentration.
- **Vortexing:** Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can aid dissolution if necessary.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1]

2. Preparation of Working Solutions for Cell Culture

This protocol outlines the dilution of the DMSO stock solution into cell culture medium to achieve the desired final concentration for treating cells.

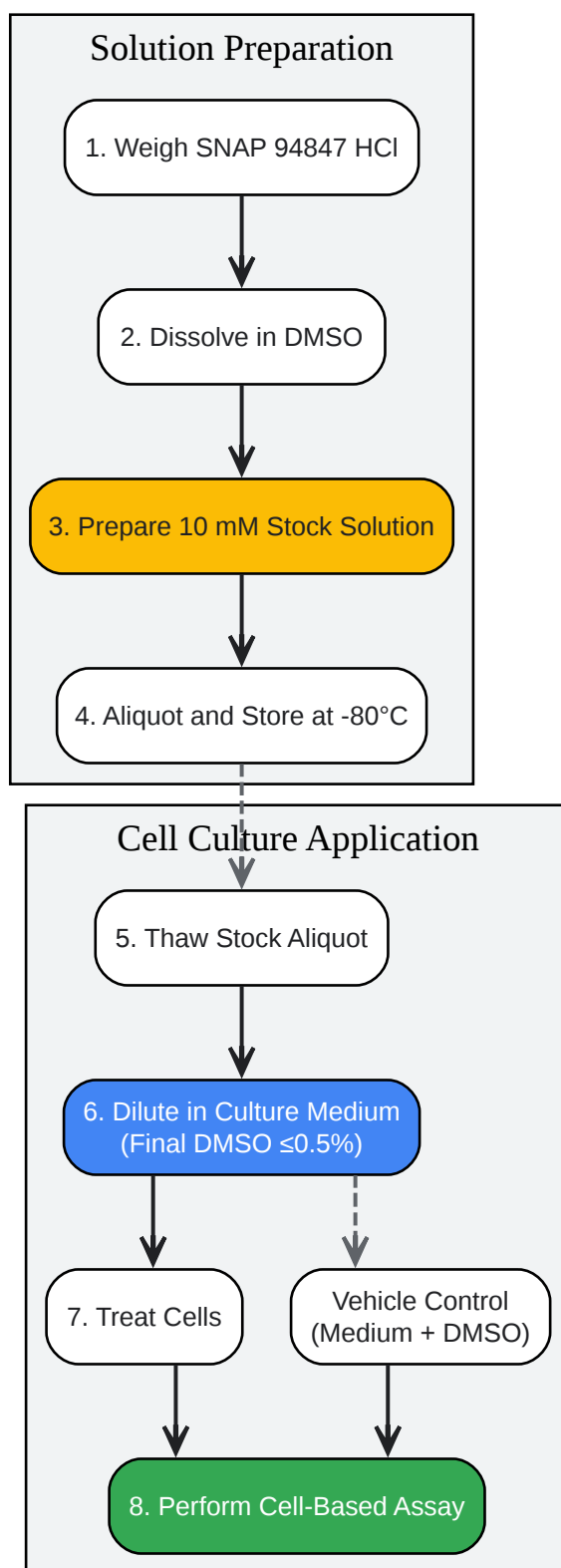
Important Considerations:

- **Final DMSO Concentration:** The final concentration of DMSO in the cell culture medium should be kept as low as possible to avoid solvent-induced cytotoxicity. A final concentration of $\leq 0.5\%$ is generally well-tolerated by most cell lines, while $\leq 0.1\%$ is recommended for sensitive cells or long-term experiments.
- **Vehicle Control:** Always include a vehicle control in your experiments. This consists of cell culture medium containing the same final concentration of DMSO as the experimental wells, but without **SNAP 94847 hydrochloride**.

Procedure:

- **Thawing the Stock Solution:** Thaw an aliquot of the 10 mM **SNAP 94847 hydrochloride** stock solution at room temperature.
- **Serial Dilution (if necessary):** For very low final concentrations, it may be necessary to perform an intermediate dilution of the stock solution in cell culture medium.
- **Final Dilution:** Directly add the required volume of the stock solution to the pre-warmed cell culture medium to achieve the desired final concentration. For example, to achieve a 10 μM final concentration in 1 mL of medium with a final DMSO concentration of 0.1%, add 1 μL of the 10 mM stock solution to 999 μL of medium.
- **Mixing:** Mix the working solution thoroughly by gentle pipetting or inverting the tube before adding it to the cells.
- **Application to Cells:** Replace the existing medium in your cell culture plates with the freshly prepared working solution of **SNAP 94847 hydrochloride**.

Recommended Working Concentrations: The optimal working concentration of **SNAP 94847 hydrochloride** will vary depending on the cell type and the specific assay. Based on its high binding affinity ($K_i = 2.2 \text{ nM}$, $K_D = 530 \text{ pM}$), a concentration range of 1 nM to 1 μM is a reasonable starting point for dose-response experiments in cell-based assays.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing and using **SNAP 94847 hydrochloride** in cell culture.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. SNAP 94847 hydrochloride | Selective MCH1 Antagonist | Tocris Bioscience [tocris.com]
- 3. Recent Updates on the Melanin-Concentrating Hormone (MCH) and Its Receptor System: Lessons from MCH1R Antagonists - PMC [pmc.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for SNAP 94847 Hydrochloride in Cell Culture]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1399140#how-to-dissolve-snap-94847-hydrochloride-for-cell-culture]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com